

MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan definition

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Compound Focus: MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan

Cat. No.: S12863348

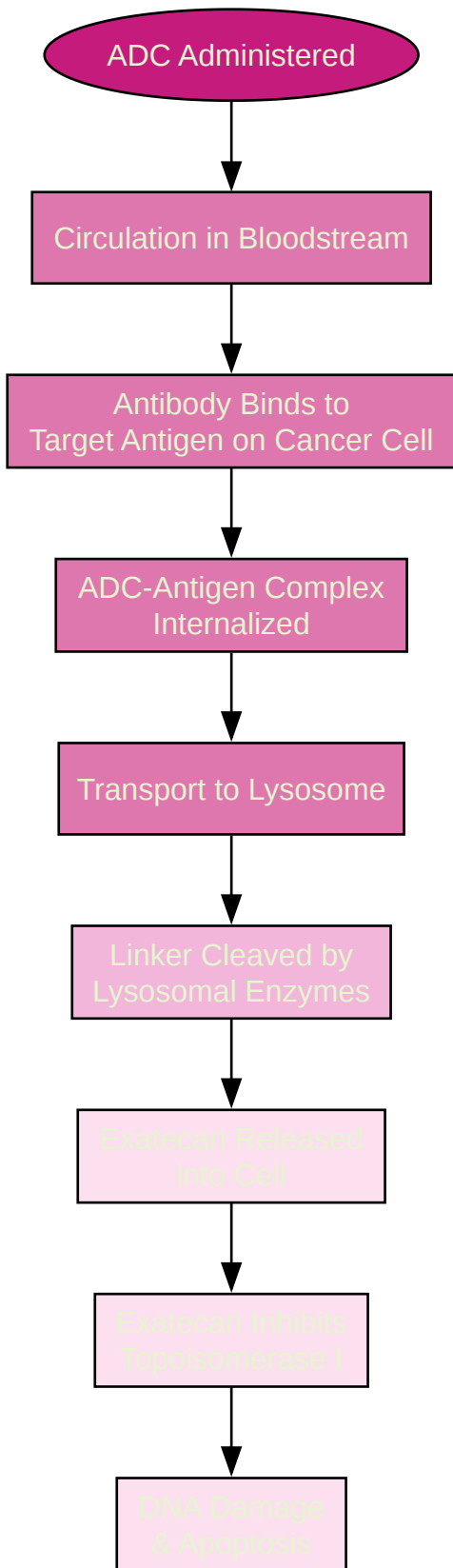
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Core Components and Functions

The table below breaks down the key components of this ADC conjugate:

Component	Description	Function
Cytotoxic Payload (Exatecan)	A DNA topoisomerase I inhibitor (IC50 = 2.2 μ M) [1] [2] [3].	Damages DNA, triggers apoptosis (programmed cell death) [1] [4].
Linker (MC-Gly-Gly-Phe-Gly)	Peptide sequence (cleavable) attached to a maleimidocaproyl (MC) spacer and a cyclopropane connector [2].	Stable in circulation; cleaved by lysosomal enzymes inside target cells for targeted drug release [4].
Overall Conjugate Role	Combines payload and linker into a single molecule [1].	Building block for constructing ADCs; enables attachment to antibodies targeting specific cancer cell markers [1] [4].

The mechanism of action for the ADC is a multi-step process, illustrated below.



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ADC mechanism: from administration to inducing cell death.

Quantitative Physicochemical Profile

For experimental design, the precise physicochemical properties of the compound are crucial.

Property	Specification
CAS Number	2414254-51-4 [1] [2] [3]
Molecular Formula	C ₅₅ H ₆₀ FN ₉ O ₁₃ [1] [2] [3]
Molecular Weight	1074.12 g/mol [1] [2] [3]
Appearance	White to off-white solid powder [2] [5]
Storage	Powder: -20°C for 3 years; in solvent: -80°C for 1 year [1] [2]

Experimental Protocols for Research

Solubility and Stock Solution Preparation

The conjugate has low water solubility, so standard solvents are needed [2] [5].

- **In Vitro Solubility:** The compound may dissolve in **DMSO**. If not, alternative solvents like water, ethanol, or DMF can be tried with a minute amount of product to avoid sample loss [2] [5].
- **Stock Solution Preparation:**
 - **Concentration:** Prepare a 10 mM stock solution by dissolving 1 mg of product in 93.1 µL of an appropriate solvent [2] [5].
 - **Aliquoting:** Once prepared, aliquot the stock solution and store it at -20°C or -80°C. Avoid repeated freeze-thaw cycles [2] [5].

In Vivo Formulation Guidelines

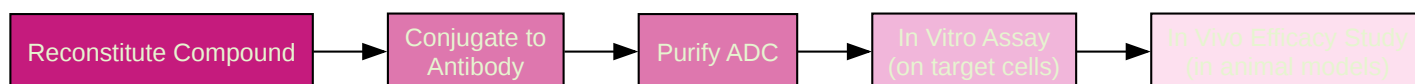
For animal studies, here are two common injection formulations [2] [5]:

- **Injection Formulation 1:** DMSO : Tween 80 : Saline = **10 : 5 : 85**
 - *Example:* Mix 100 μ L DMSO stock solution with 50 μ L Tween 80, then add 850 μ L saline.
- **Injection Formulation 2:** DMSO : PEG300 : Tween 80 : Saline = **10 : 40 : 5 : 45**
 - *Example:* Mix 100 μ L DMSO with 400 μ L PEG300 and 50 μ L Tween 80, then add 450 μ L saline.

Note: These products are for research purposes only and not for human use [1] [2].

Key Experimental Workflow

A general workflow for using this compound in ADC research is as follows.



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Key steps for evaluating the ADC conjugate in research.

Research Context and Distinctions

- **Stereochemistry Matters:** The **(R)** cyclopropane designation is crucial. A related compound, **MC-Gly-Gly-Phe-Gly-(S)-Cyclopropane-Exatecan** (CAS 2414254-52-5), exists and is a different stereoisomer that should not be considered interchangeable [5].
- **Proven Preclinical Concept:** The scientific rationale for this conjugate is supported by a 2016 study showing that trastuzumab ADCs prepared with exatecan derivatives connected via a Gly-Gly-Phe-Gly spacer exhibited **strong efficacy** and low aggregation, including activity in trastuzumab-resistant models [4].

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References

1. - MC - Gly - Gly - Phe -(Gly)- R - Cyclopropane | TargetMol Exatecan [targetmol.com]
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